

Sertindole-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Sertindole-d4

Cat. No.: B12428311

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Sertindole-d4**, a deuterated analog of the atypical antipsychotic Sertindole. This document outlines its molecular characteristics, relevant quantitative data, and detailed experimental protocols for its analysis. Furthermore, it visualizes key signaling pathways and experimental workflows to support research and development efforts.

Core Molecular Data

Sertindole-d4 is the deuterium-labeled form of Sertindole, an antipsychotic medication used in the treatment of schizophrenia.^{[1][2][3]} The incorporation of deuterium isotopes can modify the pharmacokinetic profile of the parent drug and is useful as an internal standard in quantitative analytical studies.^{[1][2][3]}

Molecular Structure

The chemical structure of **Sertindole-d4** is provided below, with the positions of the four deuterium atoms indicated on the ethyl chain of the imidazolidinone moiety.

Chemical Name: 1-[2-[4-[5-Chloro-1-(4-fluorophenyl)-1H-indol-3-yl]-1-piperidinyl]ethyl-d4]-2-imidazolidinone^[4]

SMILES: C1C=CC2=C(C=C1)N(C(C2)=C3CCN(CC3)C(C(N4C(NCC4)=O)([2H])[2H])([2H])[2H])C5=CC=C(F)C=C5

(A 2D rendering of the molecular structure would be placed here in a full whitepaper.)

Physicochemical Properties

A summary of the key physicochemical properties of **Sertindole-d4** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C24H22D4ClFN4O	[1][2][4]
Molecular Weight	444.97 g/mol	[1][2][4]
CAS Number	1794737-42-0	[1][2][4]
Appearance	White to off-white solid	
Solubility	DMSO: ≥ 5 mg/mL DMF: ≥ 15 mg/mL	[1]
Storage	4°C for short-term, -20°C for long-term in a dry, dark place.	[1][2]

Mechanism of Action and Receptor Affinity

Sertindole exerts its antipsychotic effects through a multi-receptor antagonist action, primarily targeting dopaminergic and serotonergic pathways.[5][6][7] As a deuterated analog, **Sertindole-d4** is expected to have a similar pharmacological profile to its parent compound. The primary mechanism involves the blockade of dopamine D2, serotonin 5-HT2A, and 5-HT2C receptors.[6][7] It also exhibits high affinity for α1-adrenergic receptors.[6][7]

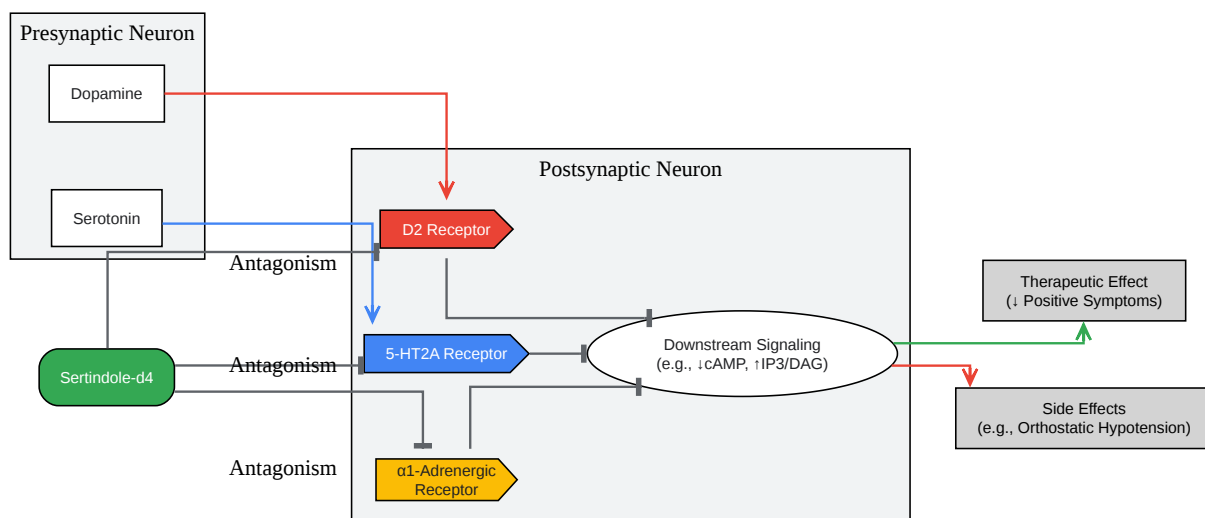
Receptor Binding Affinity

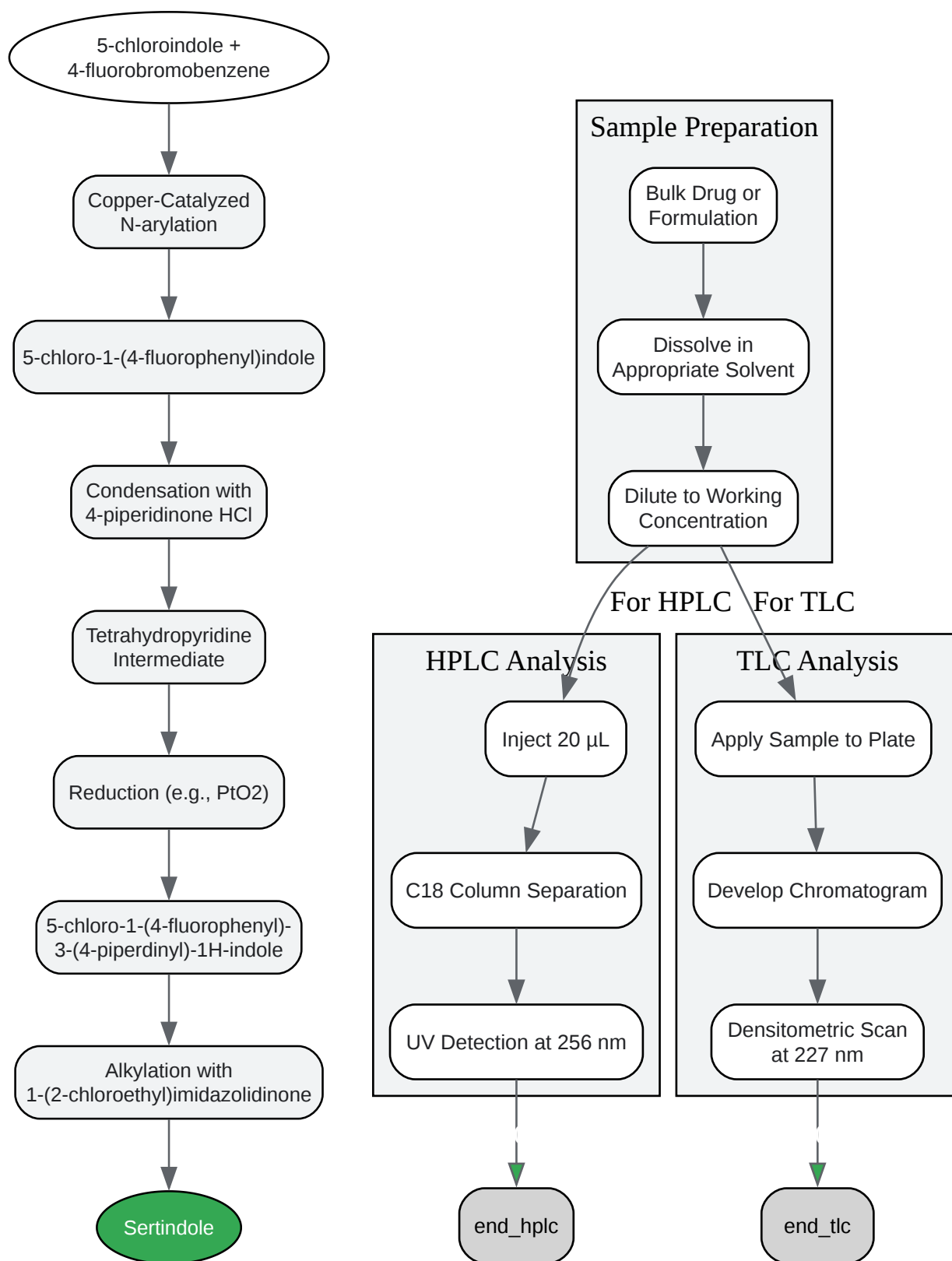
The receptor binding affinities (K_i values) for the non-deuterated parent compound, Sertindole, are summarized in Table 2. A lower K_i value indicates a higher binding affinity.

Receptor	Ki (nM)	Reference
Dopamine D2	2.7	[8]
Serotonin 5-HT2A	0.14	[9]
Serotonin 5-HT2C	Data not consistently available in nM	
α 1-Adrenergic	Data not consistently available in nM	

Signaling Pathway

The therapeutic effects of Sertindole in schizophrenia are attributed to its modulation of dopaminergic and serotonergic neurotransmission. The antagonism of D2 receptors in the mesolimbic pathway is thought to reduce the positive symptoms of schizophrenia, such as hallucinations and delusions.[5] The blockade of 5-HT2A receptors is a characteristic of atypical antipsychotics and is believed to contribute to a lower incidence of extrapyramidal side effects and potential efficacy against negative symptoms.[5]





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